

Navigating the Safety Landscape of 1-Naphthalenemethanol: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1-Naphthalenemethanol

Cat. No.: B1198782

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Naphthalenemethanol, a derivative of naphthalene, serves as a versatile building block in organic synthesis and holds potential in the development of novel therapeutic agents. As with any chemical entity in a research and development setting, a thorough understanding of its safety profile and proper handling procedures is paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This technical guide provides a comprehensive overview of the safety and handling precautions for **1-naphthalenemethanol**, consolidating available data on its physicochemical properties, toxicological profile, and recommended safety measures.

Core Safety and Handling Information

Physicochemical Properties

A foundational aspect of safe handling is the awareness of a substance's physical and chemical characteristics. Key properties of **1-naphthalenemethanol** are summarized below.

Property	Value
CAS Number	4780-79-4
Molecular Formula	C ₁₁ H ₁₀ O
Molecular Weight	158.20 g/mol
Appearance	White to off-white or yellowish fine crystalline powder[1][2]
Melting Point	58-63 °C
Boiling Point	301 °C at 715 mmHg
Solubility	Insoluble in water[1]. Soluble in organic solvents like ethanol and ether.[3]
Flash Point	154 °C[4]

Hazard Identification and Classification

1-Naphthalenemethanol is classified as an irritant. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements based on available data:

- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.

Some sources also indicate it may be harmful if swallowed.[1]

Personal Protective Equipment (PPE) and Engineering Controls

To mitigate the risks associated with handling **1-naphthalenemethanol**, a combination of engineering controls and personal protective equipment is essential.

Engineering Controls:

- Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or vapors.^{[1][4]}
- Eye Wash Stations and Safety Showers: These should be readily accessible in any area where **1-naphthalenemethanol** is handled.

Personal Protective Equipment:

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.^[4]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) to prevent skin contact.^[4]
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin exposure.^[4]
- Respiratory Protection: If engineering controls are insufficient or during spill cleanup, a NIOSH-approved respirator for organic vapors and particulates is recommended.^[4]

Safe Handling and Storage Procedures

- Handling: Avoid contact with skin, eyes, and clothing.^[4] Minimize dust generation and accumulation.^[4] Wash hands thoroughly after handling.^[4] Do not eat, drink, or smoke in areas where the chemical is used.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as oxidizing agents, acids, acid chlorides, and acid anhydrides.^[4] Keep containers tightly closed.^[4]

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. [1] [4]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. [1] [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1] [4]
Ingestion	Do NOT induce vomiting. If the person is conscious, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [4]

Spill and Disposal Procedures

- **Spill Cleanup:** In the event of a spill, wear appropriate PPE. Absorb the spill with an inert material (e.g., dry sand or earth) and place it into a chemical waste container.[\[4\]](#) Avoid generating dust.[\[4\]](#) Ventilate the area of the spill.
- **Waste Disposal:** Dispose of waste materials in accordance with local, state, and federal regulations. This may involve incineration in a licensed facility.

Toxicological Data

Limited toxicological data is available for **1-naphthalenemethanol**. The majority of comprehensive toxicological assessments have been conducted on its parent compound, naphthalene.

Test	Species	Route	Result
LD50 (Lethal Dose, 50%)	Rat	Dermal	>5 g/kg[4]

Metabolism and Genotoxicity Insights from Naphthalene:

Studies on naphthalene provide valuable insights into the potential metabolic pathways and toxicological mechanisms of its derivatives. Naphthalene is metabolized by cytochrome P450 enzymes to form reactive intermediates, such as epoxides, which can be further converted to naphthols and naphthoquinones.[6] These metabolites can induce oxidative stress and have been shown to be cytotoxic. While naphthalene itself has not consistently shown genotoxic activity in vivo, some of its metabolites have demonstrated the potential to cause chromosomal damage in vitro.[7] It is plausible that **1-naphthalenemethanol** could undergo similar metabolic activation, and its toxic potential may be linked to the formation of reactive metabolites.

However, specific studies on the metabolism and genotoxicity of **1-naphthalenemethanol** are lacking in the publicly available literature.

Experimental Protocols for Safety Assessment

For a comprehensive safety evaluation of **1-naphthalenemethanol**, standardized experimental protocols are employed. The following sections outline the methodologies for key toxicological endpoints based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Acute Dermal Irritation/Corrosion (Adapted from OECD 404)

Objective: To determine the potential of **1-naphthalenemethanol** to cause skin irritation or corrosion.

Methodology:

- Test Animal: Albino rabbit.

- Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.
- Application: A 0.5 g sample of **1-naphthalenemethanol** (moistened with a small amount of water to form a paste) is applied to a small area (approx. 6 cm²) of the clipped skin and covered with a gauze patch and semi-occlusive dressing.
- Exposure: The exposure duration is 4 hours.
- Observation: After the exposure period, the patch is removed, and the skin is gently cleansed. The skin is then examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of any effects.
- Scoring: The severity of erythema and edema is scored according to a standardized grading system.

Acute Eye Irritation/Corrosion (Adapted from OECD 405)

Objective: To assess the potential of **1-naphthalenemethanol** to cause eye irritation or corrosion.

Methodology:

- Test Animal: Albino rabbit.
- Procedure: A single animal is used for the initial test. A 0.1 g sample of finely powdered **1-naphthalenemethanol** is instilled into the conjunctival sac of one eye. The other eye serves as a control.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application for signs of corneal opacity, iritis, conjunctival redness, and chemosis (swelling).
- Confirmation: If no severe irritation or corrosion is observed in the initial test, the response is confirmed in up to two additional animals.
- Scoring: The ocular lesions are scored based on a standardized system to determine the irritation potential.

Acute Oral Toxicity - Fixed Dose Procedure (Adapted from OECD 420)

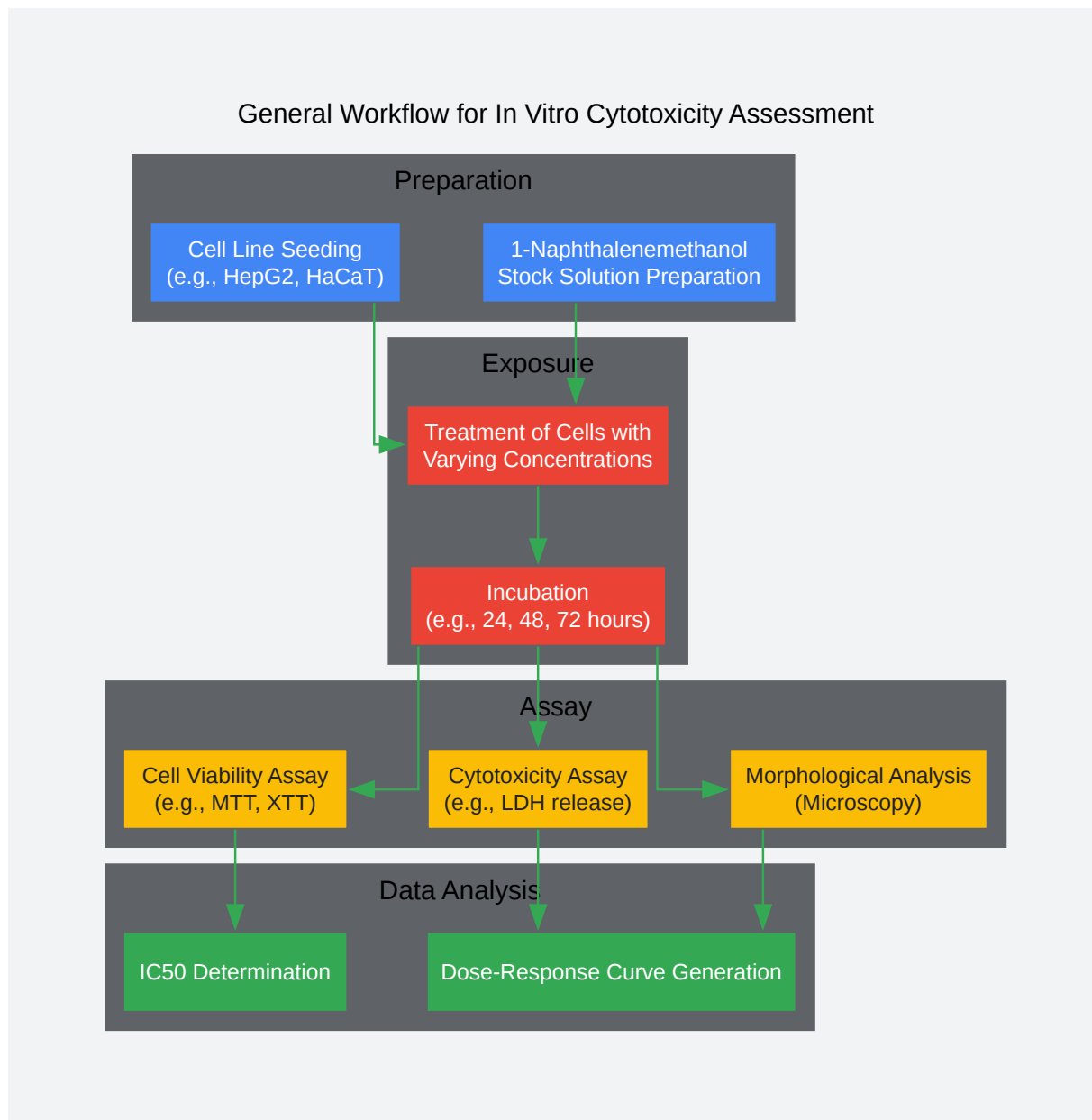
Objective: To determine the acute oral toxicity of **1-naphthalenemethanol**.

Methodology:

- Test Animal: Female rats are typically used.
- Procedure: This method uses a stepwise procedure with a set of fixed doses (5, 50, 300, and 2000 mg/kg). A sighting study is performed with a single animal to determine the appropriate starting dose for the main study.
- Dosing: Animals are fasted overnight before administration of a single oral dose of **1-naphthalenemethanol** via gavage.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- Necropsy: All animals are subjected to a gross necropsy at the end of the study.

Visualizing Experimental Workflows

The following diagram illustrates a general workflow for assessing the in vitro cytotoxicity of a compound like **1-naphthalenemethanol**. Due to the lack of specific information on its signaling pathways, this workflow focuses on a common approach to evaluate its potential to cause cell death.



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Caption: A general workflow for assessing the in vitro cytotoxicity of a chemical compound.

Conclusion

This technical guide provides a comprehensive overview of the safety and handling of **1-naphthalenemethanol** for researchers, scientists, and drug development professionals. Adherence to the recommended safety precautions, including the use of appropriate

engineering controls and personal protective equipment, is crucial for minimizing potential exposure and ensuring a safe laboratory environment. While specific toxicological data for **1-naphthalenemethanol** is limited, information from its parent compound, naphthalene, suggests a potential for metabolic activation to more reactive species. Therefore, a cautious and informed approach to handling this compound is warranted. Further research into the specific toxicological profile and potential mechanisms of action of **1-naphthalenemethanol** is encouraged to fill the existing data gaps.

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